

An In-depth Technical Guide to the Chemical and Biological Properties of Scoparinol

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Compound of Interest

Compound Name: *Scoparinol*

Cat. No.: *B15590111*

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Abstract

Scoparinol, a diterpene isolated from the medicinal plant *Scoparia dulcis*, has demonstrated significant potential in preclinical studies as a sedative, anti-inflammatory, analgesic, and diuretic agent. This technical guide provides a comprehensive overview of the known chemical and biological properties of **Scoparinol**, with a focus on its therapeutic potential. This document collates available data on its physicochemical characteristics, spectral profile, and known biological activities, offering a valuable resource for researchers in pharmacology and drug discovery.

Chemical Properties

Scoparinol is a complex diterpenoid with the molecular formula $C_{27}H_{38}O_4$. Its chemical structure and key identifying properties are summarized below.

Physicochemical Data

A summary of the key physicochemical properties of **Scoparinol** is presented in Table 1. While experimentally determined values for properties such as melting and boiling points are not readily available in the current literature, predicted values provide a useful reference.

Property	Value	Source
Molecular Formula	C27H38O4	--INVALID-LINK--[1]
Molecular Weight	426.59 g/mol	--INVALID-LINK--[2]
IUPAC Name	[(1R,4S,4aR,8R,8aR)-8-(hydroxymethyl)-4-[(E)-5-hydroxy-3-methylpent-3-enyl]-4a,8-dimethyl-3-methylidene-2,4,5,6,7,8a-hexahydro-1H-naphthalen-1-yl] benzoate	--INVALID-LINK--[1]
CAS Number	130838-00-5	--INVALID-LINK--[2]
Predicted Relative Density	1.11 g/cm ³	--INVALID-LINK--[2]

Table 1: Physicochemical Properties of **Scoparinol**

Solubility and Storage

Information regarding the specific solubility of **Scoparinol** in various solvents is limited. However, general storage guidelines are provided by suppliers. For long-term storage, the powdered form should be kept at -20°C, while in solvent, it should be stored at -80°C.[2]

Biological Activities and Mechanisms of Action

Scoparinol has been shown to possess a range of pharmacological effects, including analgesic, anti-inflammatory, and diuretic activities.[3] While the precise molecular mechanisms of **Scoparinol** are still under investigation, studies on the structurally related compound, scoparone, provide insights into potential pathways.

Anti-inflammatory and Analgesic Activity

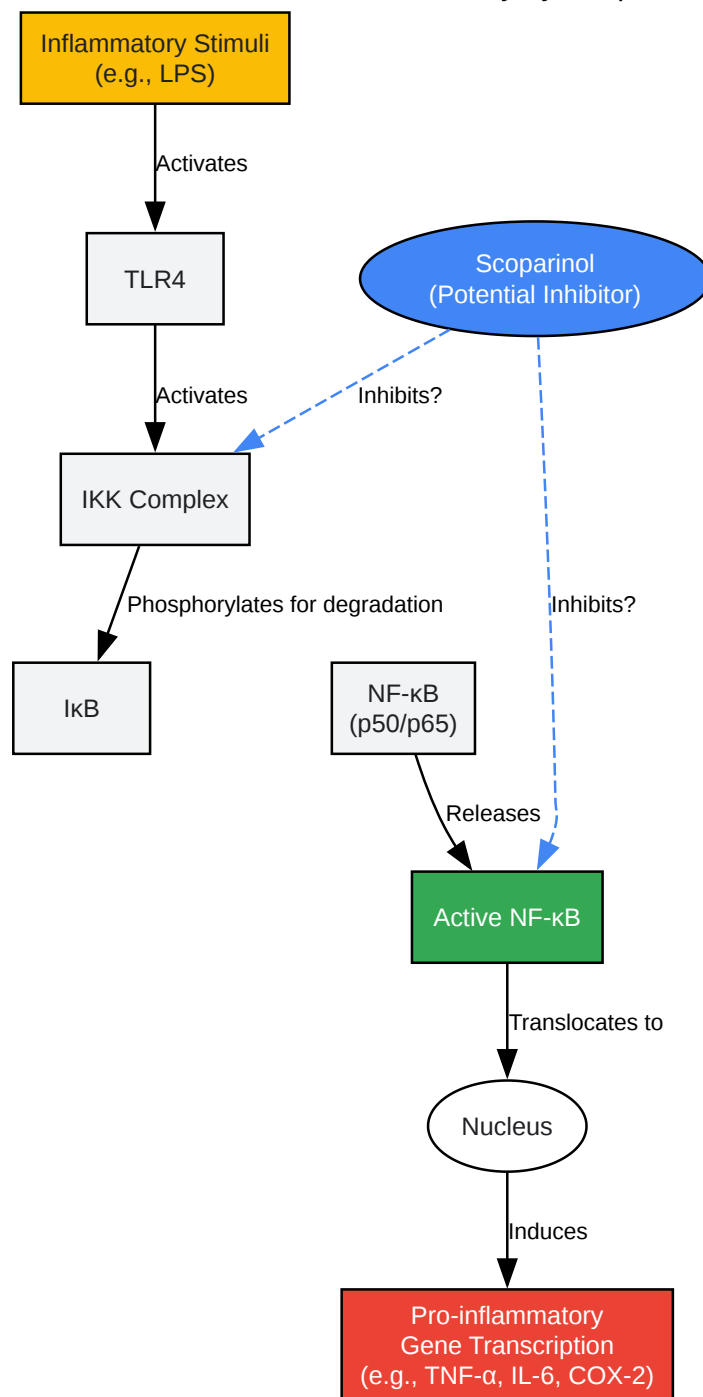
Scoparinol has demonstrated significant anti-inflammatory and analgesic properties in animal models.[3] The mechanisms underlying these effects are thought to involve the modulation of key inflammatory signaling pathways. While direct evidence for **Scoparinol** is pending,

research on scoparone suggests the involvement of the NF- κ B and MAPK signaling pathways, which are critical regulators of the inflammatory response.

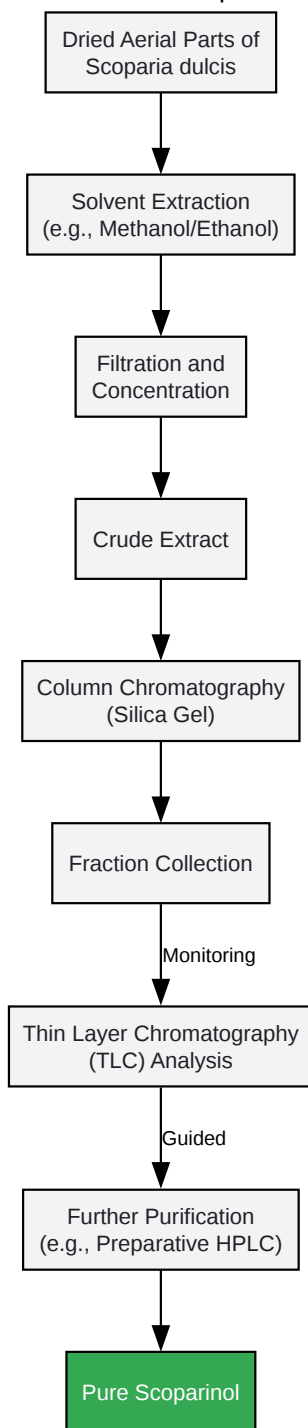
Potential Signaling Pathways Involved in Anti-inflammatory Action (Inferred from Scoparone studies):

- **NF- κ B Signaling Pathway:** Scoparone has been shown to inhibit the activation of the NF- κ B pathway, a central mediator of inflammation. This inhibition leads to a downstream reduction in the expression of pro-inflammatory cytokines and enzymes.
- **MAPK Signaling Pathway:** The mitogen-activated protein kinase (MAPK) cascade is another crucial pathway in the inflammatory process. Scoparone has been observed to modulate MAPK signaling, which can influence the production of inflammatory mediators.

Below is a generalized representation of the NF- κ B signaling pathway, which may be a target of **Scoparinol**'s anti-inflammatory action.

Potential Inhibition of NF- κ B Pathway by Scoparinol

General Workflow for Scoparinol Isolation

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